

Essential Safety and Operational Guide for Handling TA-270

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Compound of Interest

Compound Name: TA-270

Cat. No.: B15574754

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **TA-270**, a novel quinolinone derivative and a potent 5-lipoxygenase inhibitor used in asthma research. Given the absence of a specific Safety Data Sheet (SDS) for **TA-270**, the following guidance is based on the safety profile of Zileuton, a structurally related 5-lipoxygenase inhibitor, and general best practices for handling potent, novel research compounds.

Immediate Safety and Hazard Information

As a novel compound, **TA-270** should be handled with the assumption of potential hazards. Based on data for the analogous compound Zileuton, researchers should be aware of the following potential risks:

- Acute Toxicity: Harmful if swallowed.
- Eye Irritation: Causes serious eye irritation.
- Skin Irritation: May cause skin irritation.

- Respiratory Irritation: May be irritating to the mucous membranes and upper respiratory tract.
[1]

Assumed Hazard Classification (based on Zileuton)

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed.
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment is mandatory when handling **TA-270** to minimize exposure and ensure personal safety.

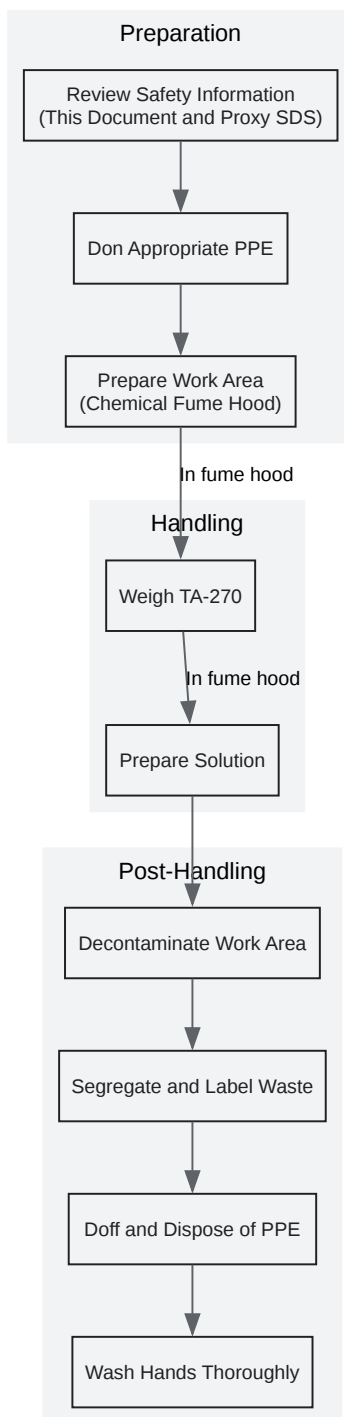
Protection Type	Specific Equipment	Standard
Eye and Face	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn if there is a risk of splashing.	OSHA 29 CFR 1910.133 or EN 166
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected before use and disposed of as contaminated waste.	EN 374
Body	A laboratory coat with long sleeves. For larger quantities or where significant contact is possible, impervious clothing should be considered.	---
Respiratory	All handling of TA-270 powder should be conducted in a well-ventilated area, preferably within a chemical fume hood. If exposure limits may be exceeded, a NIOSH/MSHA or EN 149 approved respirator should be used.	OSHA 29 CFR 1910.134 or EN 149

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to ensure safety during the handling of **TA-270**.

Experimental Workflow for Handling TA-270

Experimental Workflow for Handling TA-270



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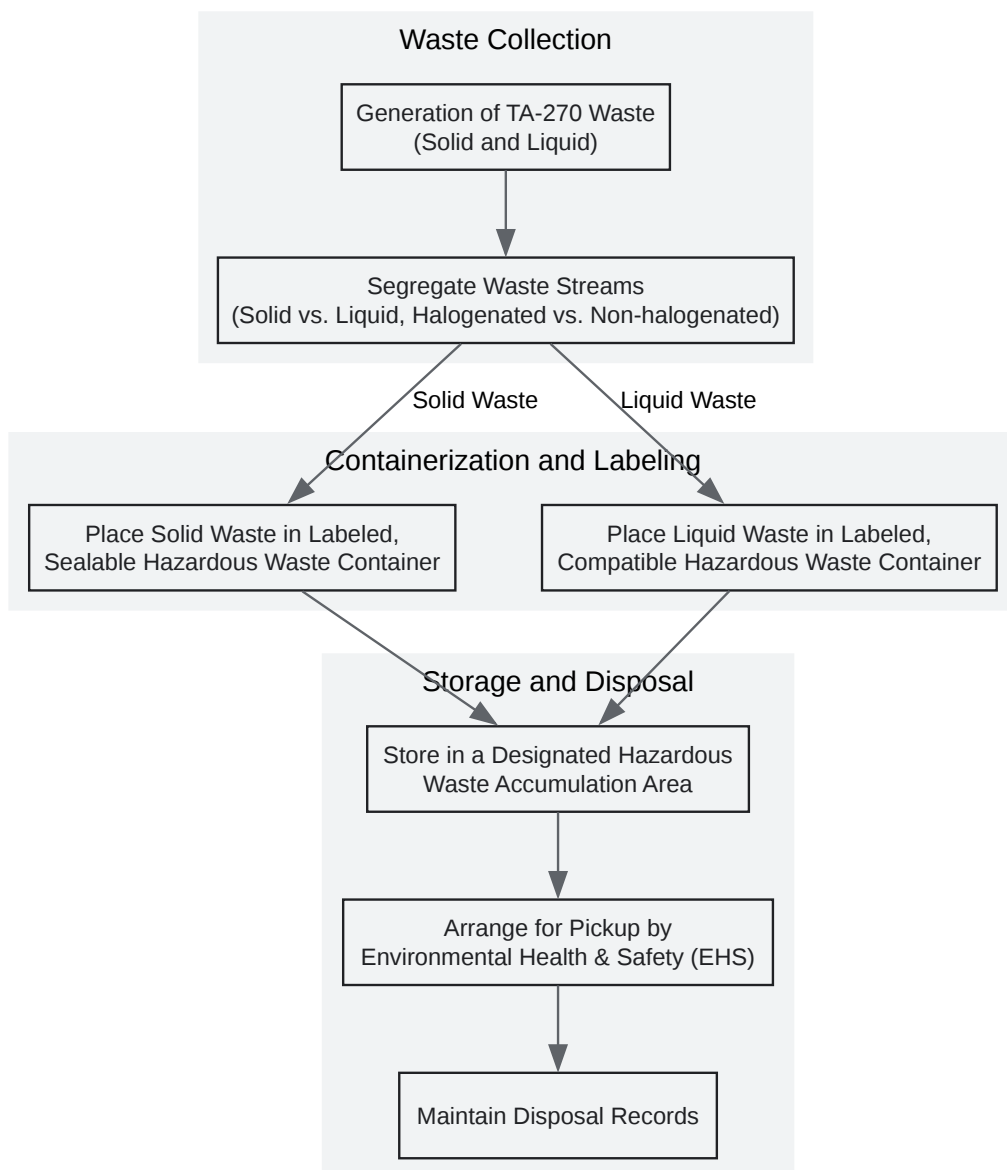
Caption: A step-by-step workflow for the safe handling of **TA-270** in a laboratory setting.

Disposal Plan: Step-by-Step Procedures

The disposal of **TA-270** and any associated contaminated materials must be treated as hazardous waste. Never dispose of this compound down the drain or in regular trash.[2]

Disposal Workflow for TA-270 Waste

Disposal Workflow for TA-270 Waste

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References

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